

Technical Guide: Structure Elucidation of (3S,4R)-3-Methoxy-4-methylpiperidine

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Compound of Interest

Compound Name: (3S,4R)-3-Methoxy-4-methylpiperidine

CAS No.: 783296-45-7

Cat. No.: B2919595

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Part 1: Strategic Overview

In medicinal chemistry, 3,4-disubstituted piperidines function as privileged scaffolds for constraining pharmacophores. The (3S,4R) isomer presents a specific trans-diequatorial geometry in its lowest energy conformation.

The Stereochemical Challenge

To validate the (3S,4R) structure, you must rule out three specific isomers:

- (3R,4S)-Enantiomer: Identical NMR; requires Chiral HPLC or derivatization to distinguish.
- (3R,4R)-Diastereomer (Cis): The Tofacitinib core; distinct NMR coupling constants ().
- (3S,4S)-Diastereomer (Cis): Distinct NMR coupling constants.

Core Elucidation Logic:

- Regiochemistry: Established via 1D

H/

C and 2D HSQC/HMBC.

- Relative Stereochemistry (Trans vs. Cis): Established via coupling constants and 1D NOE experiments.
- Absolute Stereochemistry (S,R vs. R,S): Established via Single Crystal X-Ray (SXRD) of a salt or Chiral HPLC.

Part 2: Synthesis & Isolation Context

Note: The elucidation strategy depends on the synthesis route. If synthesized via asymmetric hydrogenation of a 3-methoxy-4-methylpyridine precursor using a chiral catalyst (e.g., Rh/Josiphos), the product is often a mixture of cis and trans diastereomers. The trans isomer is thermodynamically more stable than the cis isomer (which suffers from 1,3-diaxial strain if not constrained), but kinetic products often favor cis.

Purification Prerequisite: Before elucidation, the amine should be converted to a salt (HCl or Tartrate) to sharpen NMR signals by preventing N-inversion broadening and to facilitate crystallization.

Part 3: The Analytical Protocol

Step 1: High-Resolution Mass Spectrometry (HRMS)

Confirm the molecular formula (

).

- Method: ESI-TOF (Positive Mode).

- Target:

m/z.

- Fragment Check: Look for loss of methoxy (

Da) to confirm the ether linkage.

Step 2: 1D & 2D NMR (Relative Configuration)

This is the critical step to distinguish (3S,4R)-Trans from (3R,4R)-Cis.

Sample Prep: Dissolve ~10 mg of the free base in

or

. Benzene-

is recommended if signal overlap occurs in chloroform.

Conformational Analysis (The "Why"):

- Trans-(3S,4R): The bulky Methyl (C4) and Methoxy (C3) groups will adopt a Diequatorial orientation to minimize steric strain (A-values: Me=1.7, OMe=0.6).
- Resulting Proton Geometry: The protons at C3 (H3) and C4 (H4) will be Diaxial (anti-periplanar, 180° dihedral angle).

Key NMR Markers:

Parameter	Trans-(3S,4R) (Target)	Cis-(3R,4R) (Impurity)	Explanation
	10 – 12 Hz	3 – 5 Hz	Karplus equation: Diaxial protons (180°) have large ; Axial-Equatorial (60°) have small .
H3 Signal	Upfield triplet of doublets	Downfield multiplet	Axial protons are generally more shielded (upfield) than equatorial ones.
NOE (H3-H4)	Weak / Absent	Strong	In Trans, H3 and H4 are 180° apart (far). In Cis, they are gauche (close).
NOE (H3-H5ax)	Strong	Weak	In Trans, H3 is axial and "sees" the axial H5 (1,3-diaxial interaction).

Step 3: Absolute Configuration (The "Truth")

NMR cannot distinguish (3S,4R) from (3R,4S). Use one of the following:

Method A: Single Crystal X-Ray Diffraction (Gold Standard)

- Dissolve free base in EtOH.
- Add 1.0 eq of L-(+)-Tartaric acid or D-Dibenzoyltartaric acid.
- Slow evaporation to grow crystals.
- Metric: Flack Parameter close to 0.0 confirms the absolute structure.

Method B: Chiral HPLC Compare retention time (

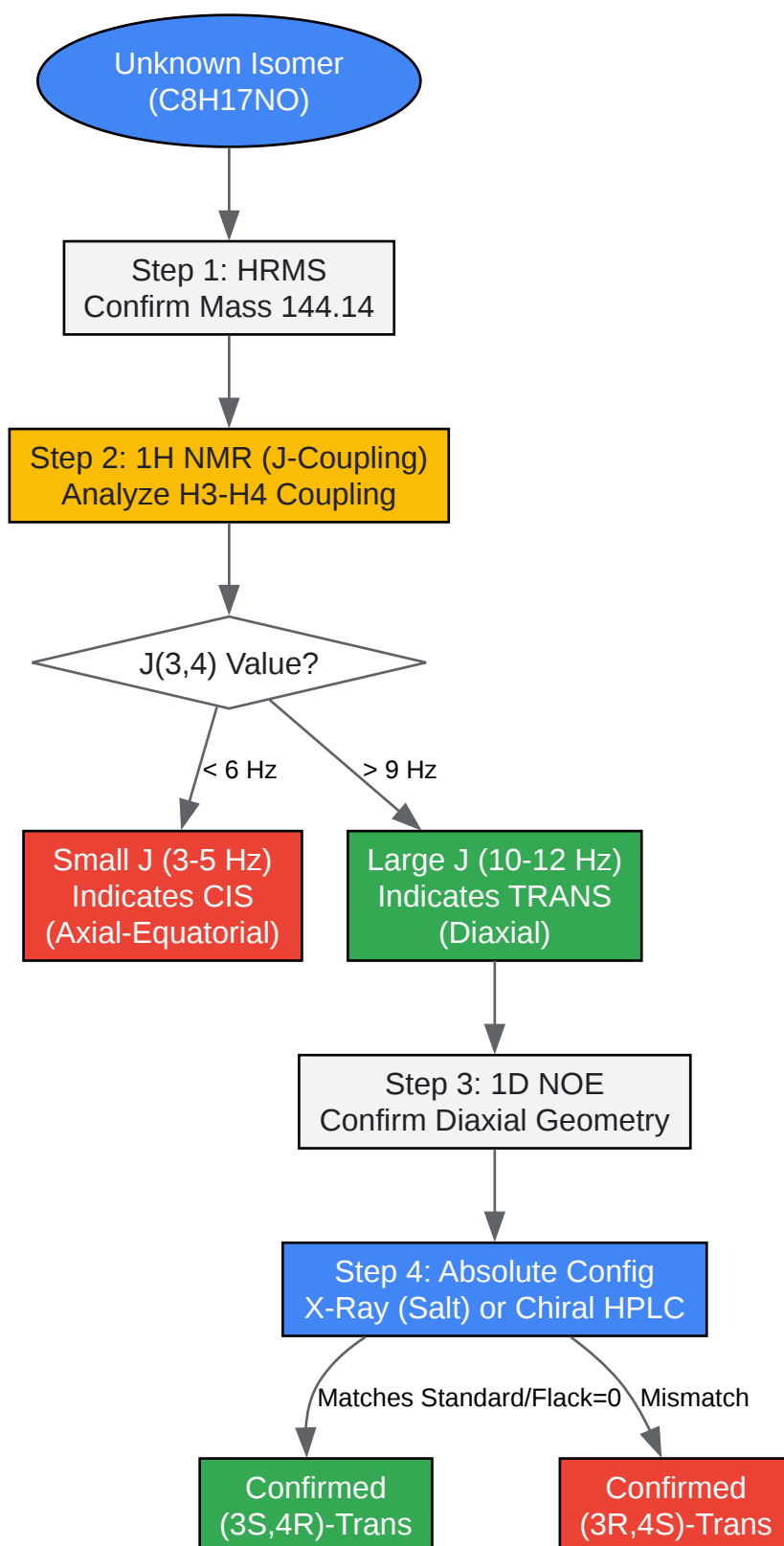
) against a known standard or racemate using a polysaccharide-based column.

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane:IPA:Diethylamine (90:10:0.1).
- Detection: UV (210 nm) or Refractive Index (RI).

Part 4: Visualization of Logic

Diagram 1: Elucidation Decision Tree

This workflow illustrates the logical steps to confirm the (3S,4R) structure.

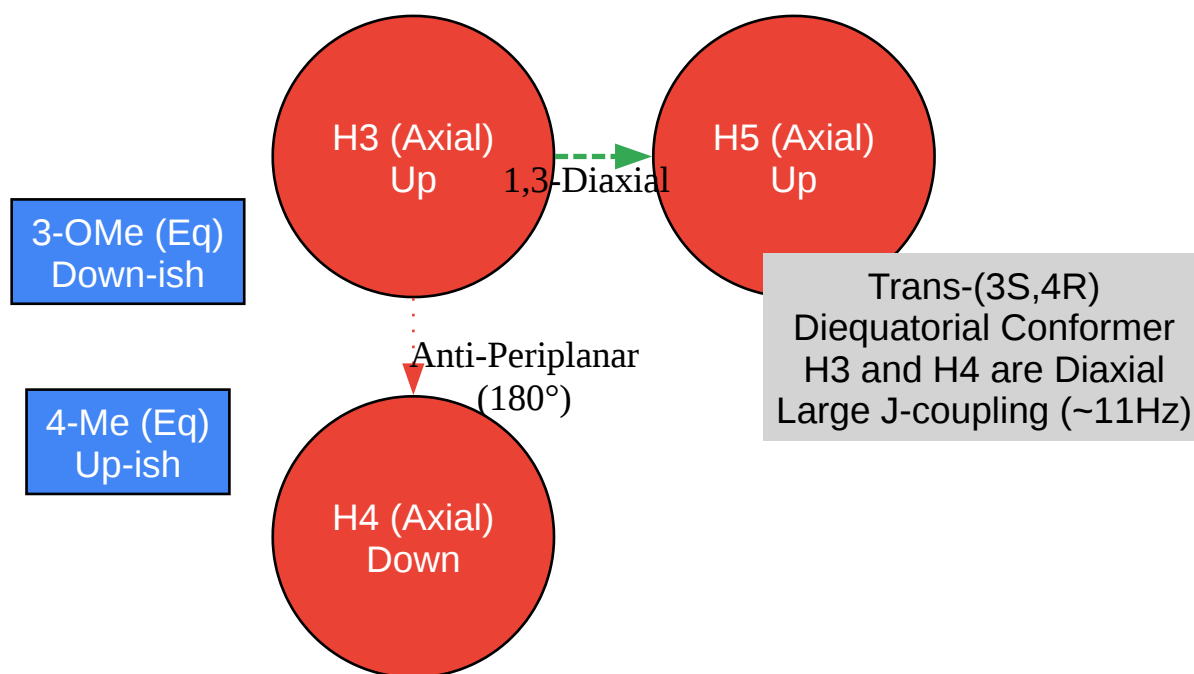


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Caption: Logical workflow for distinguishing the Trans-(3S,4R) isomer from diastereomers and enantiomers.

Diagram 2: Stereochemical NOE Map

Visualizing the spatial relationships in the Trans-Diequatorial conformation.



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Caption: NOE correlation map for the Trans-(3S,4R) isomer. Note the critical lack of NOE between H3 and H4.

Part 5: Detailed Experimental Protocol (Self-Validating)

Protocol: 1D NOE Difference Spectroscopy

This experiment self-validates the "Trans" assignment.

- Preparation: Prepare a degassed sample (bubbling for 5 mins) of 15 mg compound in 0.6 mL

- Acquisition:
 - Irradiate the H3 signal (typically ~3.0 - 3.5 ppm, triplet of doublets).
 - Irradiate the H4 signal (typically ~1.5 - 2.0 ppm).
 - Irradiate an off-resonance frequency (control).
- Analysis (The Check):
 - If (3S,4R)-Trans: Irradiating H3 should enhance H5-axial (approx 1.0-1.5 ppm) and H1-axial. It should NOT significantly enhance H4.
 - If (3R,4R)-Cis: Irradiating H3 will significantly enhance H4 (due to gauche proximity).

Protocol: Salt Formation for X-Ray

- Dissolve 50 mg (0.35 mmol) of **(3S,4R)-3-methoxy-4-methylpiperidine** in 0.5 mL absolute ethanol.
- Add 52 mg (0.35 mmol) of L-Tartaric acid dissolved in 0.5 mL warm ethanol.
- Heat to 60°C for 5 minutes, then allow to cool slowly to RT in a Dewar flask (to slow cooling rate).
- If oil forms, reheat and add drops of diethyl ether until slightly turbid, then cool.
- Filter crystals and submit for SXRD.

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